

Isooctadecan-1-al: A Technical Overview of Physical Properties and Metabolic Context

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Compound of Interest

Compound Name: *Isooctadecan-1-al*

Cat. No.: *B15175681*

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This technical guide provides a comprehensive overview of the known physical properties of **Isooctadecan-1-al** (CAS No. 61497-47-0), also known as 16-methylheptadecanal. Due to a scarcity of experimentally determined data for this specific long-chain branched aldehyde, this document summarizes computationally predicted properties and outlines the general experimental protocols for determining the key physical characteristics of aldehydes. Furthermore, it contextualizes the potential biological relevance of **isooctadecan-1-al** by illustrating the broader metabolic pathways in which long-chain aldehydes participate.

Core Physical Properties

While specific experimental data for **Isooctadecan-1-al** are not readily available in published literature, computational models provide valuable estimates for its physical and chemical characteristics. These computed properties, sourced from PubChem, are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₆ O	PubChem
Molecular Weight	268.5 g/mol	PubChem
XLogP3-AA (LogP)	7.8	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	15	PubChem
Exact Mass	268.276615 g/mol	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the primary physical properties of long-chain aldehydes like **Isooctadecan-1-al**.

Melting Point Determination

The melting point of a solid aldehyde can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely ground sample of the purified aldehyde is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. A narrow melting range is

indicative of a pure compound.

Boiling Point Determination

For liquid aldehydes, the boiling point is a key physical constant.

Methodology:

- A small volume of the liquid aldehyde is placed in a test tube or a specialized boiling point apparatus.
- The sample is heated, and the temperature is monitored with a calibrated thermometer.
- The boiling point is recorded as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, characterized by a steady stream of bubbles and constant temperature.

Density Determination

The density of a liquid aldehyde can be determined using a pycnometer or a digital density meter.

Methodology (Pycnometer):

- The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
- The pycnometer is filled with the liquid aldehyde, and its mass is measured again.
- The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., distilled water) and measuring the mass.
- The density of the aldehyde is calculated by dividing the mass of the aldehyde by the volume of the pycnometer.

Solubility Determination

The solubility of an aldehyde in various solvents is determined through direct observation.

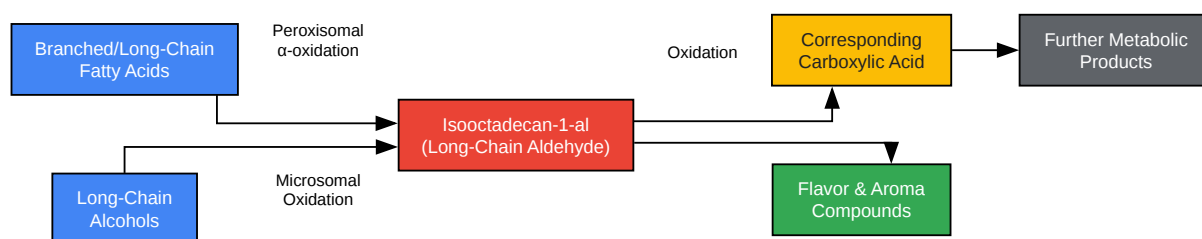
Methodology:

- A small, measured amount of the aldehyde is added to a specific volume of a solvent (e.g., water, ethanol, acetone) in a test tube.
- The mixture is agitated vigorously at a controlled temperature.
- The solubility is determined by visual inspection. If the aldehyde dissolves completely, it is considered soluble. If it remains as a separate phase, it is insoluble. The degree of solubility can be quantified by determining the maximum mass of the aldehyde that can dissolve in a given volume of the solvent.

Biological Context and Metabolic Pathways

Branched long-chain aldehydes, such as **Isooctadecan-1-al**, are part of a larger class of molecules with known biological relevance. They are recognized as important flavor compounds in various foods and are involved in diverse metabolic pathways in mammals and other organisms.[1] Long-chain aliphatic aldehydes can be generated through several enzymatic reactions, including the microsomal oxidation of long-chain alcohols and the peroxisomal α -oxidation of 3-methyl-branched fatty acids.[2] These aldehydes can then be further metabolized, often through oxidation to their corresponding carboxylic acids.

The following diagram illustrates a generalized overview of the metabolic pathways involving long-chain aldehydes.



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Caption: Generalized metabolic pathways involving long-chain aldehydes.

This in-depth guide provides the available technical information on the physical properties of **Isooctadecan-1-al** and the standard methods for their experimental determination. While specific data for this compound remains elusive, the provided context on the biological relevance of long-chain aldehydes offers a framework for understanding its potential roles in biological systems. Further experimental investigation is necessary to fully characterize the physical and biological properties of **Isooctadecan-1-al**.

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References

- 1. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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Phone: (601) 213-4426

Email: info@benchchem.com